

Application Notes: Menthyl Isovalerate as a Fragrance in Cosmetic Formulations

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Compound of Interest		
Compound Name:	Menthyl isovalerate	
Cat. No.:	B092468	Get Quote

1.0 Introduction

Menthyl isovalerate, also known as validolum, is the menthyl ester of isovaleric acid.[1] It is a versatile ingredient employed in the cosmetic and fragrance industry for its distinct aromatic profile and functional properties.[2] Characterized by a fruity, minty, and cooling scent with sweet and woody undertones, it serves primarily as a perfuming agent.[3][4] Beyond its fragrance, **Menthyl isovalerate** imparts a cooling and refreshing sensation, making it a valuable component in a wide range of personal care products, including creams, lotions, shampoos, and soaps.[3][5] Its stability and low toxicity at recommended concentrations further enhance its suitability for cosmetic applications.[1][5]

These notes provide detailed technical information, protocols, and guidelines for researchers, scientists, and formulation chemists on the effective application of **Menthyl isovalerate** in cosmetic formulations.

2.0 Physicochemical and Olfactory Properties

Menthyl isovalerate is a transparent, colorless, oily liquid.[1][4] It is practically insoluble in water but soluble in ethanol.[1][6] A comprehensive summary of its properties is presented below.

Table 1: Physicochemical Properties of Menthyl Isovalerate



Property	Value	Reference
IUPAC Name	(5-methyl-2-propan-2- ylcyclohexyl) 3- methylbutanoate	[2]
CAS Number	16409-46-4	[1]
Molecular Formula	C15H28O2	[1][2]
Molecular Weight	240.38 g/mol	[1][2]
Appearance	Colorless, clear oily liquid	[4]
Boiling Point	260-262 °C (at 750 mm Hg)	[7]
Specific Gravity	0.909 g/mL (at 25 °C)	[4][7]
Vapor Pressure	0.007 mmHg (at 25 °C, est.)	[4]
Flash Point	110 °C (230 °F, TCC)	[4]

| Solubility | Insoluble in water; 1 mL in 10 mL 80% ethanol |[1][6] |

Table 2: Olfactory Profile of Menthyl Isovalerate

Property	Description	Reference
Odor Type	Fruity, cooling, sweet, woody	[4][6]
Odor Strength	Medium	[4][6]
Substantivity	96 hours (on smelling strip)	[4][6]

| Taste Profile | Fruity, sweet, with a tutti-frutti background (at 80 ppm) |[4][7] |

3.0 Application in Cosmetic Formulations

Menthyl isovalerate is utilized as a fragrance agent to enhance the sensory experience of cosmetic products.[8] Its cooling properties are particularly beneficial in formulations intended



for soothing or refreshing the skin.[3][5]

- 3.1 Recommended Usage Levels The concentration of **Menthyl isovalerate** should be optimized based on the product matrix and desired fragrance intensity. The Research Institute for Fragrance Materials (RIFM) has established usage level recommendations.
- General Recommendation: Usage levels up to 1.0% in the final fragrance concentrate are considered safe.[4]
- Finished Product Concentrations: The average content of fragrance oils in various cosmetic products typically falls within the ranges shown in Table 3.[8]

Table 3: Typical Fragrance Concentration in Cosmetic Products

Product Type	Typical Concentration Range (%)
Skin Creams, Shampoos, Hair Sprays	0.2 - 1.0
Deodorant Sprays	0.2 - 1.0
Deodorant Sticks	1.0 - 3.0
Eau de Cologne	3.0 - 5.0
Eau de Toilette	6.0 - 9.0
Eau de Parfum	10.0 - 14.0
Perfume	15.0 - 30.0

Source: COSMILE Europe[8]

4.0 Safety and Handling

Menthyl isovalerate is considered to have low toxicity in cosmetic applications at typical usage levels.[1][7] However, as a concentrated substance, it requires appropriate handling procedures.

4.1 Safety Profile



- Skin Contact: Classified as a skin irritant.[9] A 1% solution showed no irritation or sensitization in human experience.[4]
- Eye Contact: Classified as a cause of serious eye irritation.[9]
- Sensitization: Not classified as a skin sensitizer.
- Mutagenicity/Carcinogenicity: Not classified as a germ cell mutagen or carcinogenic.
- 4.2 Handling and Storage
- Personal Protective Equipment (PPE): Wear suitable gloves (e.g., tested to EN 374), safety goggles, and a mask when handling the pure substance.[3][9]
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight, heat, and open flames.[3]
- Spills: Clean spills with absorbent material and dispose of safely.[3]
- 5.0 Experimental Protocols

The following protocols provide a framework for evaluating the performance and stability of **Menthyl isovalerate** in cosmetic formulations.

5.1 Protocol 1: Sensory Evaluation of Fragrance Performance in an O/W Cream Base

Objective: To assess the olfactory characteristics (intensity, character, longevity) of **Menthyl isovalerate** when incorporated into a standard cosmetic emulsion.

Methodology: This protocol is based on established sensory evaluation techniques for cosmetics.[10][11]

- Panelist Selection:
 - Recruit a panel of 15-30 individuals screened for normal olfactory acuity.
 - Panelists should be regular users of the product category being tested (e.g., body creams).[12]



- Sample Preparation:
 - Prepare a base oil-in-water (O/W) cream formulation without any fragrance.
 - Create two test samples:
 - Sample A (Control): Base cream only.
 - Sample B (Test): Base cream with Menthyl isovalerate incorporated at a final concentration of 0.5% w/w. Ensure the fragrance is added during the cooling phase (below 40°C) to prevent volatilization.
 - Package samples in identical, coded, airtight containers to ensure blind testing.[13]
- Evaluation Procedure:
 - Conduct the evaluation in a well-ventilated, odor-free room.[13]
 - Randomize the presentation order of the samples for each panelist.[10]
 - Instruct panelists to apply a standardized amount (e.g., 0.5g) of each sample to a designated area on their forearm.
 - Panelists will evaluate the samples at three time points:
 - T=0: Immediately after application (Top notes).
 - T=2 hours: After a two-hour interval (Heart notes).
 - T=6 hours: After a six-hour interval (Base notes/Longevity).
 - At each time point, panelists will rate the following attributes on a 10-point scale:
 - Odor Intensity: (1 = Very Weak, 10 = Very Strong).
 - Odor Character: Panelists describe the scent using terms from a provided list (e.g., Fruity, Minty, Cooling, Sweet, Woody, Chemical, Off-odor) and can add their own descriptors.[11]

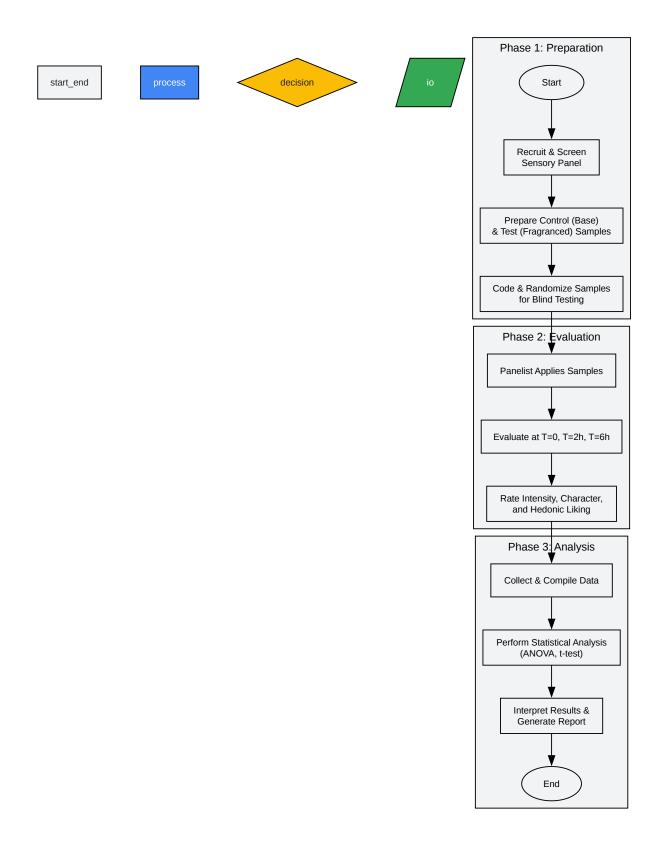
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- Hedonic Liking: (1 = Dislike Extremely, 10 = Like Extremely).[11]
- Data Analysis:
 - Calculate the mean scores for intensity and liking at each time point.
 - Analyze the frequency of descriptive terms used for the test sample.
 - Use appropriate statistical tests (e.g., t-test or ANOVA) to determine if there are significant differences between the control and test samples and across time points.





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Fig. 1: Workflow for Sensory Evaluation of **Menthyl Isovalerate**.



5.2 Protocol 2: Accelerated Stability Testing of a Cosmetic Emulsion Containing **Menthyl Isovalerate**

Objective: To evaluate the impact of **Menthyl isovalerate** on the physicochemical stability of an O/W cream formulation under accelerated storage conditions.

Methodology: This protocol follows standard industry practices for cosmetic stability testing.[14] [15]

- · Sample Preparation:
 - Prepare three batches of an O/W cream:
 - Batch 1 (Control): Base emulsion without fragrance.
 - Batch 2 (Test): Base emulsion with 0.5% w/w Menthyl isovalerate.
 - Batch 3 (Benchmark): Base emulsion with a different, well-characterized fragrance oil at its recommended concentration.
 - Package all samples in inert, airtight containers (e.g., glass jars with lined caps).
- Storage Conditions:
 - Store aliquots of each batch under the following conditions for a period of 4 weeks:[14]
 - Condition A: Refrigerated (4°C)
 - Condition B: Room Temperature (25°C / 60% RH)
 - Condition C: Accelerated (40°C / 75% RH)
- Evaluation Schedule:
 - Conduct a full analysis of all samples at the following time points:
 - T=0: Initial analysis (within 24 hours of preparation).
 - T=1 week:

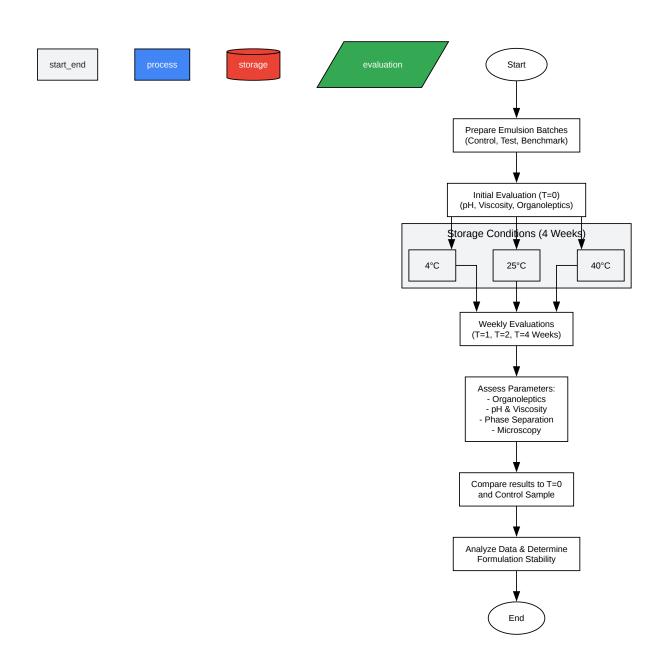
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- T=2 weeks:
- T=4 weeks:
- Analytical Parameters:
 - At each time point, evaluate the following parameters for all samples:
 - Organoleptic Properties: Assess color, odor, and general appearance. Note any changes from the T=0 baseline.[14]
 - pH Measurement: Measure the pH of a 10% dispersion of the cream in deionized water.
 - Viscosity Measurement: Use a Brookfield viscometer (or equivalent) with an appropriate spindle and speed to measure viscosity. Record the temperature.
 - Microscopic Analysis: Observe a droplet of the emulsion under a microscope to assess globule size, shape, and any signs of coalescence or flocculation.[15]
 - Phase Separation: Visually inspect for any signs of creaming, sedimentation, or breaking of the emulsion. Centrifugation (e.g., 3000 rpm for 30 minutes) can be used as a stress test to predict long-term stability.
- Acceptance Criteria:
 - A stable formulation should exhibit no significant changes in color, odor, pH (typically ±0.5 units), or viscosity (typically ±20%), and show no signs of phase separation throughout the 4-week study at all storage conditions.





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Fig. 2: Workflow for Accelerated Stability Testing.



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